

# No Documented Medicinal Chemistry Applications for Urea Mono(4-methylbenzenesulfonate)

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## Compound of Interest

Compound Name: Urea mono(4-methylbenzenesulfonate)

Cat. No.: B1612779

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Despite a comprehensive search of scientific literature and chemical databases, no specific medicinal chemistry applications for **Urea mono(4-methylbenzenesulfonate)** have been identified. The requested detailed application notes, experimental protocols, and quantitative data for this specific compound in a medicinal context are not available in the public domain.

**Urea mono(4-methylbenzenesulfonate)**, also known as urea p-toluenesulfonate, is a salt formed from the simple organic compound urea and p-toluenesulfonic acid. While the constituent parts and related chemical structures have broad roles in medicinal chemistry, this particular salt does not appear to be a subject of research or development as a therapeutic agent.

## General Roles of Urea and Sulfonic Acid Derivatives in Medicinal Chemistry

It is important to note that derivatives of both urea and sulfonic acids are prevalent in pharmaceuticals.

- **Urea Derivatives:** The urea functional group is a key structural component in numerous bioactive compounds and clinically approved drugs.<sup>[1][2]</sup> Its ability to form stable hydrogen bonds makes it a valuable moiety for interacting with biological targets.<sup>[1]</sup> Urea derivatives

have been developed as anticancer, antibacterial, anticonvulsive, anti-HIV, and antidiabetic agents.[1]

- Sulfonic Acid Derivatives: Substituted sulfonic acids and their derivatives, such as sulfonamides, are known to possess a wide range of pharmacological activities, including antibacterial, diuretic, antiviral, and anti-inflammatory properties.[3]

However, the combination of urea and p-toluenesulfonic acid into the specific salt "**Urea mono(4-methylbenzenesulfonate)**" has not been explored for therapeutic purposes according to available information. Chemical suppliers list it for industrial applications or scientific research, with at least one source explicitly stating it is not for medicinal or clinical use.

## Conclusion

The absence of any published research on the biological activity, mechanism of action, or therapeutic efficacy of **Urea mono(4-methylbenzenesulfonate)** prevents the creation of the detailed application notes and protocols requested. The core requirements of quantitative data, experimental methodologies, and signaling pathway diagrams cannot be fulfilled due to the lack of primary scientific evidence for this specific compound in the field of medicinal chemistry. Researchers and drug development professionals seeking to utilize urea or sulfonic acid scaffolds are advised to consult the extensive literature on their various established derivatives.

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## References

- 1. Urea Derivatives in Modern Drug Discovery and Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. derpharmachemica.com [derpharmachemica.com]

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